

A Technical Guide to the Physicochemical Properties of 1,3-Acetonedicarboxylic Acid Anhydride

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Compound of Interest

Compound Name: *Acetonedicarboxylic acid anhydride*

Cat. No.: *B8387478*

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Introduction

1,3-Acetonedicarboxylic acid anhydride, also known as 2H-Pyran-2,4,6(3H,5H)-trione or β -ketoglutaric anhydride, is a heterocyclic organic compound.[1] It serves as a crucial intermediate and building block in various chemical syntheses.[1][2][3] Its applications are prominent in the manufacturing of pharmaceuticals and agrochemicals, as well as in polymer and resin production where it acts as a crosslinking agent.[1][3] This document provides a comprehensive overview of its physicochemical properties, supported by experimental protocols and logical diagrams to facilitate its use in research and development.

Physicochemical Properties

The key physicochemical properties of **1,3-Acetonedicarboxylic acid anhydride** are summarized in the table below. These parameters are essential for understanding the compound's behavior in various chemical environments and for designing synthetic routes and formulation strategies.

Property	Value	Source(s)
CAS Number	10521-08-1	[1] [2] [4]
Molecular Formula	C ₅ H ₄ O ₄	[1]
Molecular Weight	128.08 g/mol	[1] [5]
Appearance	White crystalline powder	[1]
Melting Point	138-140 °C (with decomposition)	[1] [2]
Boiling Point	354.9 °C at 760 mmHg (Predicted)	[1]
Density	1.472 g/cm ³	[1] [2]
Solubility	Soluble in water and ethanol.	[1]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C.	[1] [2]

Experimental Protocols

Detailed methodologies are critical for the accurate determination of physicochemical properties. Below are standard protocols for key experimental procedures.

A general method for synthesizing the anhydride involves the dehydration of 1,3-acetonedicarboxylic acid.[\[4\]](#)

- Procedure: 1,3-Acetonedicarboxylic acid (0.27 mol) is slowly added to a cooled (0 °C) mixture of acetic acid (60 mL) and acetic anhydride (43 mL).[\[4\]](#)
- Reaction Conditions: The reaction is conducted with continuous stirring, ensuring the temperature does not exceed 10 °C.[\[4\]](#)
- Observation: As the 1,3-acetonedicarboxylic acid dissolves, a light yellow precipitate of the anhydride gradually forms.[\[4\]](#)

The melting point is a crucial indicator of purity.^{[6][7]} The capillary method using a Thiele tube or a digital melting point apparatus is standard.^{[6][7]}

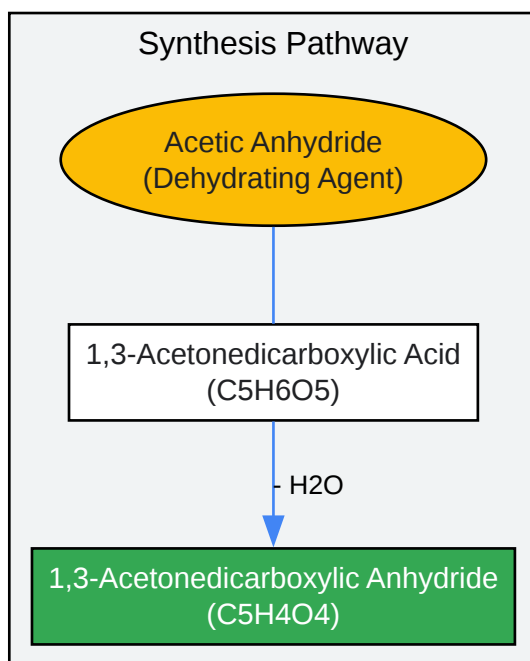
- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a capillary tube sealed at one end.^{[6][7][8]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[7] This assembly is placed in a heating bath (e.g., a Thiele tube with high-boiling point oil) or a melting point apparatus.^{[6][7]}
- **Heating and Observation:** The apparatus is heated slowly and uniformly, at a rate of about 1-2°C per minute, especially near the expected melting point.^{[6][7]} The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has liquefied.^{[6][9]} Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.^[7]

Solubility tests provide insights into the polarity and potential solvent systems for reactions and formulations.

- **Qualitative Procedure:**
 - Add approximately 25 mg of the compound to a test tube.^{[10][11]}
 - Add 0.75 mL of the solvent (e.g., water, ethanol) in small portions, shaking vigorously after each addition.^[10]
 - Observe and record whether the compound dissolves completely.^[11]
- **Quantitative Methods:** For precise solubility measurement, techniques like the shake-flask method followed by HPLC analysis can be employed.^[12] An excess amount of the solid is equilibrated with the solvent, and the concentration of the dissolved compound in the supernatant is then determined.^[12]

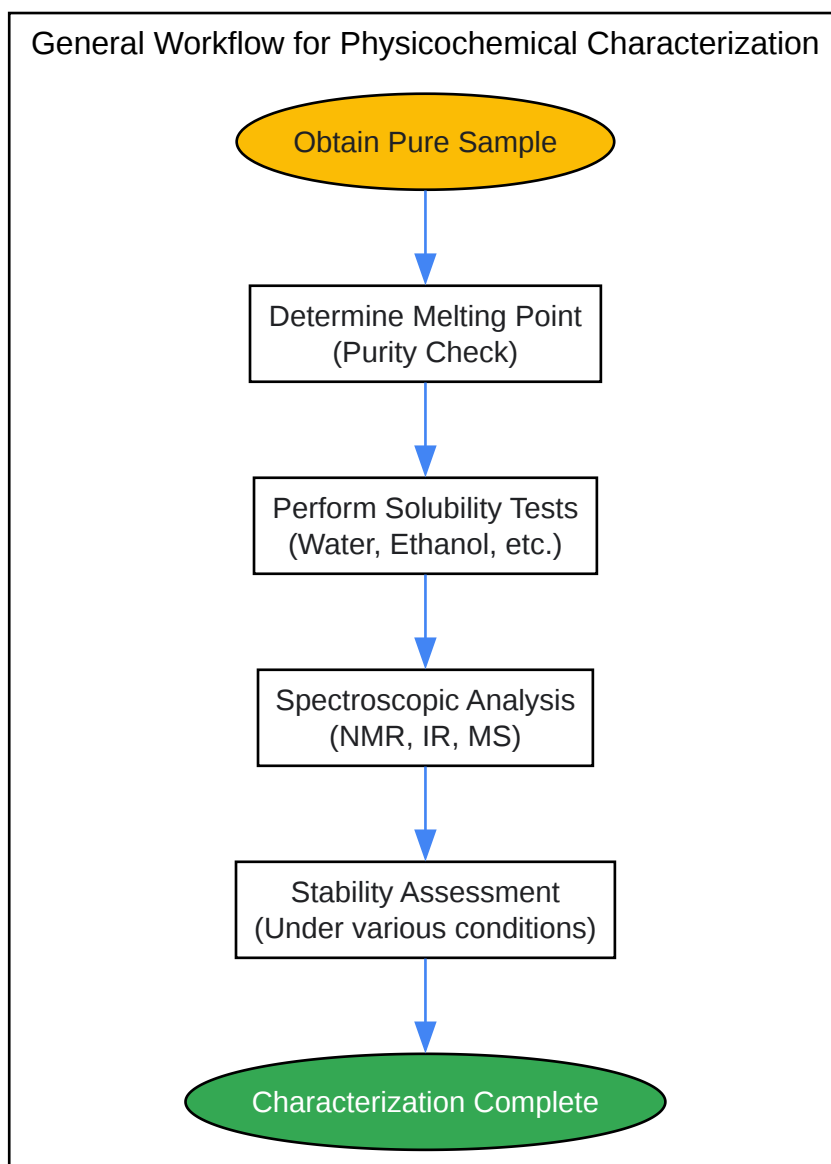
Visualizations

To better illustrate the chemical relationships and experimental processes, the following diagrams are provided.



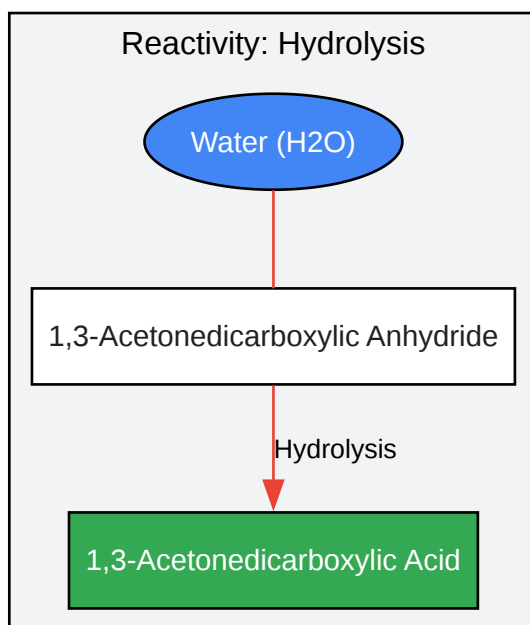
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Caption: Synthesis of the anhydride from its parent dicarboxylic acid.



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Caption: Workflow for characterizing a chemical compound.



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Caption: Reversion of the anhydride to the acid via hydrolysis.

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